

Application Note: Spectrophotometric Determination of Ponceau 4R in Beverages

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Compound of Interest

Compound Name: Ponceau 4r lake

Cat. No.: B15805313

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Abstract

This application note provides a detailed protocol for the quantitative determination of Ponceau 4R (also known as C.I. Food Red 7 or E124) in beverage samples using UV-Vis spectrophotometry. Ponceau 4R is a synthetic red azo dye widely used in the food industry to enhance the color of products such as soft drinks, sweets, and jellies.[1] Monitoring its concentration is crucial for ensuring product quality and compliance with regulatory limits. The described method is simple, rapid, and accurate for the routine analysis of Ponceau 4R.[2]

Introduction

Ponceau 4R is a water-soluble monoazo dye that imparts a bright scarlet red hue.[3] Its chemical structure allows for strong absorption of light in the visible region, making it suitable for spectrophotometric analysis. The maximum absorption wavelength (λ_{max}) of Ponceau 4R in aqueous solutions is consistently reported to be between 506 nm and 508 nm.[1][3][4][5] This characteristic absorption forms the basis of the quantitative method detailed herein. This document outlines the necessary reagents, instrumentation, sample preparation, and analytical procedures for the accurate measurement of Ponceau 4R in various beverage matrices.

Principle

The method is based on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. By measuring the absorbance of a beverage sample at the λ_{max} of Ponceau 4R, its concentration can be determined by referencing a standard calibration curve prepared from solutions of known Ponceau 4R concentrations.

Experimental Protocols

Instrumentation and Reagents

- Instrumentation:
 - UV-Vis Spectrophotometer (capable of scanning in the visible range, 400-700 nm)
 - 1 cm quartz or glass cuvettes
 - Analytical balance
 - Volumetric flasks (various sizes: 10 mL, 50 mL, 100 mL)
 - Pipettes (various sizes)
 - pH meter
 - Centrifuge (optional, for turbid samples)
 - 0.45 μm membrane filters (optional, for turbid samples)
- Reagents:
 - Ponceau 4R reference standard (purity $\geq 80\%$)
 - Deionized or distilled water
 - Ammonium acetate buffer (0.02 M, for standard preparation if following JECFA guidelines)

[6]

- Carrez I and II solutions (optional, for clarification of turbid samples)[2]

Preparation of Standard Solutions

- Stock Standard Solution (e.g., 100 µg/mL): Accurately weigh 10 mg of Ponceau 4R reference standard and transfer it to a 100 mL volumetric flask. Dissolve the standard in deionized water or 0.02 M ammonium acetate buffer and make up to the mark.[6] This solution should be stored in a dark, cool place.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with deionized water. A typical concentration range for the calibration curve is 3 - 40 µg/mL.[7] For example, to prepare 10 mL of a 10 µg/mL standard, pipette 1 mL of the 100 µg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with deionized water.

Sample Preparation

The sample preparation procedure may vary depending on the beverage matrix.

- Clear Beverages (e.g., soft drinks, juices without pulp):
 - Degas carbonated beverages using sonication or by gentle stirring.[8]
 - If necessary, dilute the sample with deionized water to bring the Ponceau 4R concentration within the linear range of the calibration curve. The dilution factor must be recorded for the final concentration calculation.[9]
 - If the sample is clear, no further preparation is needed.
- Turbid Beverages (e.g., juices with pulp, dairy-based drinks):
 - Centrifuge an aliquot of the sample to separate solid particles.
 - Alternatively, for clarification, Carrez solutions can be used.[2]
 - Filter the supernatant or the clarified sample through a 0.45 µm membrane filter before measurement.

Spectrophotometric Measurement

- Wavelength Scan: To determine the λ_{max} , scan a mid-range Ponceau 4R standard solution (e.g., 10 $\mu\text{g/mL}$) from 400 to 700 nm against a deionized water blank. The peak absorbance should be observed around 507 nm.^{[1][5]}
- Calibration Curve:
 - Set the spectrophotometer to the determined λ_{max} (e.g., 507 nm).
 - Zero the instrument with a deionized water blank.
 - Measure the absorbance of each working standard solution.
 - Plot a graph of absorbance versus concentration ($\mu\text{g/mL}$). The resulting plot should be linear and pass through the origin. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2).
- Sample Analysis:
 - Measure the absorbance of the prepared beverage sample(s) at the same wavelength.
 - Using the equation from the calibration curve, calculate the concentration of Ponceau 4R in the sample.

Calculation

The concentration of Ponceau 4R in the original beverage sample can be calculated using the following formula:

$$\text{Concentration } (\mu\text{g/mL}) = (\text{Absorbance} - y\text{-intercept}) / \text{slope} * \text{Dilution Factor}$$

Data Presentation

The performance of the spectrophotometric method for Ponceau 4R determination can be summarized by its validation parameters. The following tables present a summary of quantitative data from various studies.

Table 1: Linearity and Correlation Coefficients

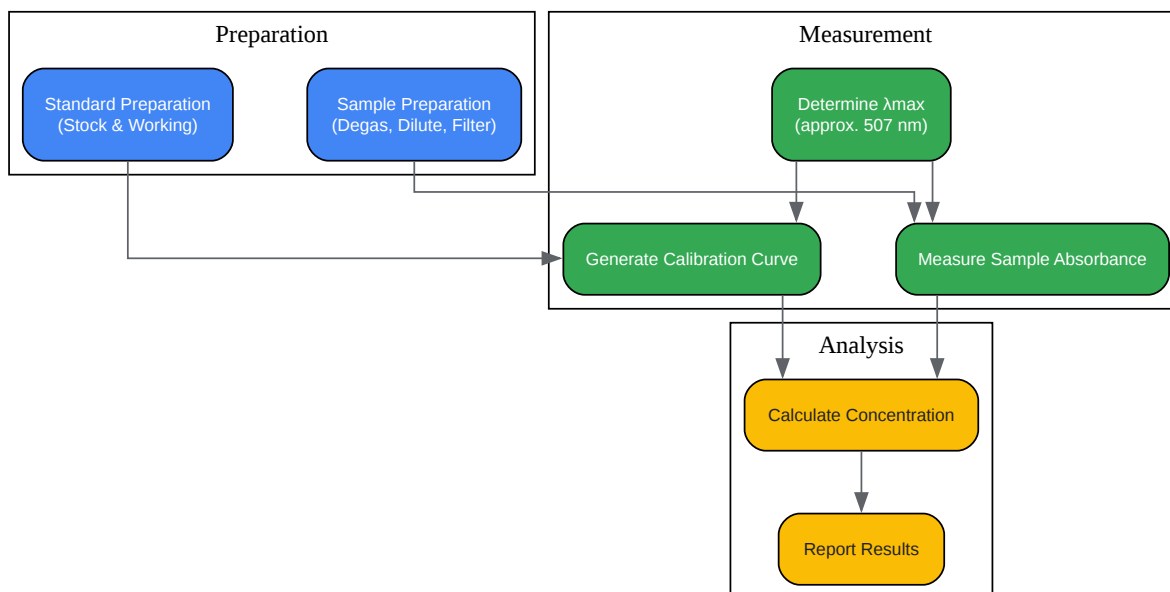
Method	Linearity Range (µg/mL)	Correlation Coefficient (R ²)	Reference
Derivative Spectrophotometry	3 - 40	1	[7]
First Derivative of Ratio Spectra	2 - 10	0.9996	[2]
Compensation Spectrophotometry	2 - 10	0.9998	[2]

Table 2: Limits of Detection (LOD) and Quantification (LOQ)

Method	LOD (µg/mL)	LOQ (µg/mL)	Reference
Derivative Spectrophotometry	0.825	2.50	[7]
First Derivative of Ratio Spectra	0.071	0.236	[2]
Compensation Spectrophotometry	0.081	0.270	[2]
Ultrasonic-assisted cloud point microextraction	0.0065	-	[10]

Visualization

Diagram 1: Experimental Workflow



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Caption: Workflow for Spectrophotometric Determination of Ponceau 4R.

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References

- 1. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 2. Four Derivative Spectrophotometric Methods for the Simultaneous Determination of Carmoisine and Ponceau 4R in Drinks and Comparison with High Performance Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]

- [3. kochcolor.com \[kochcolor.com\]](https://kochcolor.com)
- [4. Ponceau 4R - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. fao.org \[fao.org\]](https://fao.org)
- [7. rjptonline.org \[rjptonline.org\]](https://rjptonline.org)
- [8. proakademia.eu \[proakademia.eu\]](https://proakademia.eu)
- [9. stacks.cdc.gov \[stacks.cdc.gov\]](https://stacks.cdc.gov)
- [10. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
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